

Influence of soil pH and organic matter on bromuron activity

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Compound of Interest

Compound Name: bromuron

Cat. No.: B1294219

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Technical Support Center: Bromuron Herbicide Activity

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the herbicide **bromuron**. The information focuses on the influence of soil pH and organic matter on its activity.

Frequently Asked Questions (FAQs)

Q1: What is **bromuron** and what is its primary mode of action?

Bromuron is a selective, systemic herbicide belonging to the phenylurea class. It is primarily absorbed by the roots of plants.^[1] Its mode of action is the inhibition of photosynthesis at photosystem II (PSII). By binding to the D1 protein of the PSII complex, it blocks electron transport, leading to a halt in CO₂ fixation and the production of energy, ultimately causing the plant to die.

Q2: How does soil organic matter generally affect **bromuron** activity?

Soil organic matter significantly influences the efficacy of soil-applied herbicides like **bromuron**. Higher organic matter content generally leads to increased adsorption of the herbicide to soil particles.^{[2][3][4]} This binding can reduce the concentration of **bromuron**

available in the soil solution for uptake by weed roots, potentially decreasing its herbicidal activity.[5] Conversely, in soils with low organic matter, more **bromuron** remains in the soil solution, which can lead to higher efficacy but also increases the risk of leaching or crop injury.[6]

Q3: What is the general impact of soil pH on the activity of phenylurea herbicides like **bromuron**?

Soil pH can affect the persistence and availability of phenylurea herbicides. For this class of herbicides, which includes **bromuron**, degradation can be influenced by pH. Generally, the rate of chemical hydrolysis, a key degradation pathway, can be slower in alkaline (high pH) soils, potentially leading to longer persistence.[7][8] The availability of the herbicide for plant uptake can also be affected by how soil pH influences its charge and interaction with soil colloids.[9][10]

Q4: What are the typical symptoms of **bromuron** injury in susceptible plants?

As a photosynthesis inhibitor, **bromuron** injury symptoms typically appear as chlorosis (yellowing) of the leaves, starting with the older leaves and progressing to the younger ones. This is followed by necrosis (tissue death) and eventual plant death. The effects are generally slower to appear compared to contact herbicides.

Troubleshooting Guide

Issue 1: Reduced or no efficacy of **bromuron** application.

Possible Cause	Troubleshooting Steps
High Soil Organic Matter: Bromuron is likely being strongly adsorbed to the high organic matter content in your soil, reducing its bioavailability for weed uptake. [2] [3] [4]	1. Quantify Soil Properties: Determine the organic matter content and pH of your experimental soil. 2. Increase Application Rate (with caution): In high organic matter soils, a higher application rate may be necessary to achieve the desired herbicidal effect. Conduct dose-response studies to determine the optimal concentration for your specific soil type. 3. Consider Alternative Herbicides: If bromuron efficacy remains low, consider using a herbicide with a lower soil adsorption coefficient (Koc) in high organic matter conditions.
Incorrect Application Timing: Bromuron is most effective when weeds are actively growing. [1]	1. Assess Weed Growth Stage: Ensure that the target weeds are in an early and active growth stage at the time of application. 2. Monitor Environmental Conditions: Apply when soil moisture is adequate to facilitate root uptake. [1]
Inadequate Activation: Bromuron requires moisture to move into the root zone of the weeds. [1]	1. Irrigation: If rainfall is not expected shortly after application, apply a small amount of irrigation to wash the herbicide into the soil profile. 2. Application Timing: Apply before an anticipated rainfall event.
Weed Resistance: The target weed population may have developed resistance to photosystem II inhibitors.	1. Herbicide Rotation: In a field setting, rotate herbicides with different modes of action to manage and prevent the development of resistance. 2. Test for Resistance: Conduct a bioassay with a known susceptible population of the same weed species to confirm resistance.

Issue 2: Observed crop injury or damage to non-target plants.

Possible Cause	Troubleshooting Steps
Low Soil Organic Matter: In soils with low organic matter, more bromuron is available in the soil solution, which can lead to excessive uptake by the crop and cause injury.[6]	1. Reduce Application Rate: For soils with low organic matter, a lower application rate of bromuron should be used. Conduct preliminary experiments to determine the crop's tolerance in your specific soil. 2. Select Tolerant Crops: Choose crop varieties that have a higher tolerance to bromuron.
High Soil pH: Higher soil pH can lead to increased persistence of some phenylurea herbicides, potentially causing carryover injury to subsequent sensitive crops.[3][7]	1. Monitor Soil pH: Regularly test the pH of your experimental soil. 2. Crop Rotation: Plan crop rotations carefully, taking into account the potential for bromuron carryover in high pH soils. Select rotational crops that are tolerant to bromuron residues. 3. Bioassay for Carryover: Before planting a sensitive crop, conduct a soil bioassay to determine if phytotoxic residues of bromuron are present.
Leaching in Sandy Soils: In coarse-textured soils with low organic matter, bromuron may leach into the root zone of deeper-rooted, non-target plants.	1. Avoid Use in Highly Permeable Soils: Limit the use of bromuron in sandy soils where the risk of leaching is high. 2. Split Application: Consider split applications of lower doses to reduce the amount of herbicide available for leaching at any one time.

Data on Bromuron and Soil Properties

While extensive quantitative data for **bromuron** across a wide range of soil types is limited in readily available literature, the following table summarizes the general expected trends based on the behavior of phenylurea herbicides. Researchers should determine these values experimentally for their specific soil conditions.

Soil Property	Parameter	Expected Trend with Increasing Soil Property	Implication for Bromuron Activity
Organic Matter	Soil Adsorption Coefficient (Koc)	Increase[2][3][4]	Reduced bioavailability and efficacy.
Degradation Rate (Half-life)	May increase or decrease depending on microbial adaptation and bioavailability.[5]	Persistence can be variable.	
Soil pH	Degradation Rate (Half-life)	May increase in alkaline conditions due to slower hydrolysis.[7][8]	Increased risk of carryover in high pH soils.
Bioavailability	Can be higher in alkaline soils for some phenylureas due to reduced adsorption.[7]	Potential for increased efficacy but also crop injury.	

Experimental Protocols

1. Determining **Bromuron** Soil Adsorption Coefficient (Koc)

This protocol is based on the OECD 106 guideline for determining adsorption-desorption using a batch equilibrium method.

- Objective: To determine the extent to which **bromuron** is adsorbed by a specific soil.
- Materials:
 - Analytical grade **bromuron**
 - Test soil, sieved (<2 mm) and air-dried

- 0.01 M CaCl₂ solution
- Centrifuge tubes
- Shaker
- High-Performance Liquid Chromatograph (HPLC) with a suitable detector (e.g., UV)
- Procedure:
 - Prepare a stock solution of **bromuron** in 0.01 M CaCl₂.
 - Create a series of dilutions from the stock solution to establish a calibration curve.
 - Weigh a known amount of soil into several centrifuge tubes.
 - Add a known volume of a specific concentration of **bromuron** solution to each tube. Include control tubes with no soil.
 - Shake the tubes for a predetermined equilibrium time (e.g., 24 hours) at a constant temperature.
 - Centrifuge the tubes to separate the soil from the solution.
 - Filter the supernatant.
 - Analyze the concentration of **bromuron** in the supernatant using HPLC.
 - Calculate the amount of **bromuron** adsorbed to the soil by subtracting the final solution concentration from the initial concentration.
 - Calculate the soil-water distribution coefficient (K_d) and normalize it to the organic carbon content of the soil to obtain the K_{oc}.

2. Soil Bioassay for **Bromuron** Residue Detection

This bioassay can be used to detect the presence of biologically active **bromuron** residues in soil.

- Objective: To determine if **bromuron** residues in a soil sample are at a level that could harm a sensitive plant species.
- Materials:
 - Test soil collected from the experimental area.
 - Control soil known to be free of herbicide residues.
 - Pots or containers for planting.
 - Seeds of a sensitive indicator plant (e.g., oat, lettuce).
- Procedure:
 - Fill several pots with the test soil and an equal number of pots with the control soil.
 - Sow the seeds of the indicator plant at a uniform depth in all pots.
 - Place the pots in a controlled environment (greenhouse or growth chamber) with adequate light, water, and temperature for plant growth.
 - Observe the plants for 2-3 weeks.
 - Compare the germination, growth, and any injury symptoms (e.g., chlorosis, stunting) of the plants in the test soil to those in the control soil.
 - Significant growth reduction or injury symptoms in the test soil indicate the presence of phytotoxic **bromuron** residues.

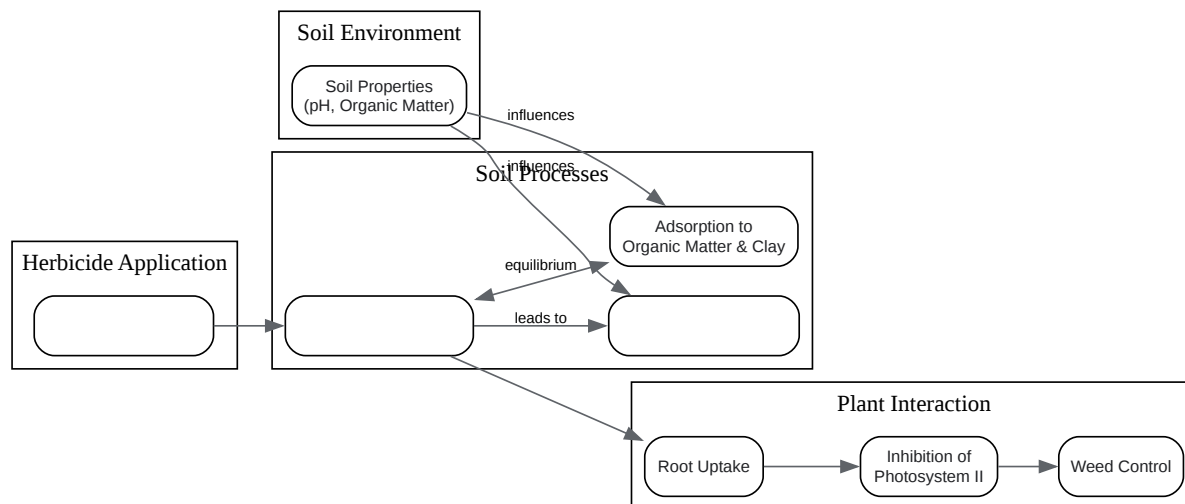
3. Analytical Method for **Bromuron** Quantification in Soil

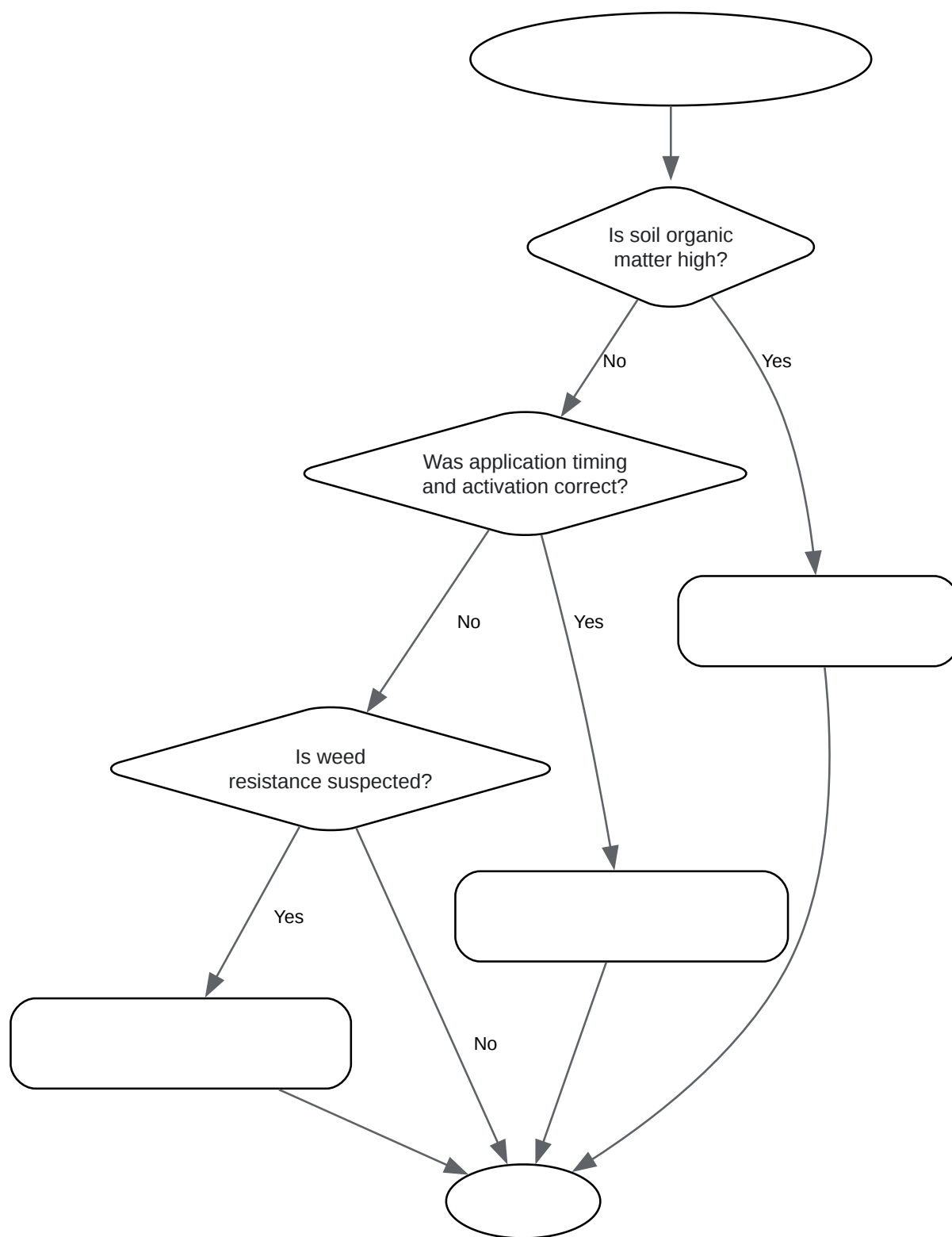
A common method for quantifying **bromuron** residues in soil is High-Performance Liquid Chromatography (HPLC) with UV detection.

- Objective: To accurately measure the concentration of **bromuron** in a soil sample.

- Principle: **Bromuron** is extracted from the soil using an organic solvent, the extract is cleaned up to remove interfering substances, and then the concentration of **bromuron** is determined by HPLC.
- Extraction: A QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) based method can be adapted for **bromuron** extraction from soil.^[11]
 - A homogenized soil sample is mixed with water and an extraction solvent (e.g., acetonitrile).
 - Salts (e.g., magnesium sulfate, sodium chloride) are added to induce phase separation.
 - The mixture is shaken and centrifuged.
- Cleanup (Dispersive Solid-Phase Extraction - dSPE):
 - An aliquot of the supernatant from the extraction step is transferred to a tube containing a sorbent (e.g., primary secondary amine - PSA) to remove interfering co-extractives.
 - The mixture is vortexed and centrifuged.
- Analysis:
 - The final cleaned extract is injected into an HPLC system.
 - HPLC Conditions (Example):
 - Column: C18 reversed-phase column.
 - Mobile Phase: A mixture of acetonitrile and water.
 - Detection: UV detector at a wavelength where **bromuron** has maximum absorbance (e.g., around 245 nm).
 - The concentration of **bromuron** is determined by comparing the peak area from the sample to a calibration curve prepared from known standards.

Visualizations





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